

Personal protective equipment for handling 1-Bromo-2-methylbutane

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Compound of Interest

Compound Name: **1-Bromo-2-methylbutane**

Cat. No.: **B081432**

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Essential Safety and Handling Guide for 1-Bromo-2-methylbutane

This guide provides immediate and essential safety protocols for laboratory personnel, researchers, and drug development professionals handling **1-Bromo-2-methylbutane**. Adherence to these procedures is critical for ensuring personal safety and operational integrity.

Physicochemical and Hazard Data

A summary of key quantitative data for **1-Bromo-2-methylbutane** is presented below for quick reference.

Property	Value	Reference
Molecular Formula	C ₅ H ₁₁ Br	[1]
Molecular Weight	151.05 g/mol	[1]
CAS Number	10422-35-2	[1]
Hazard Statements	H225: Highly flammable liquid and vapour. [2] H315: Causes skin irritation. [2] H319: Causes serious eye irritation. [2] H335: May cause respiratory irritation. [2]	
Signal Word	Danger	[2]

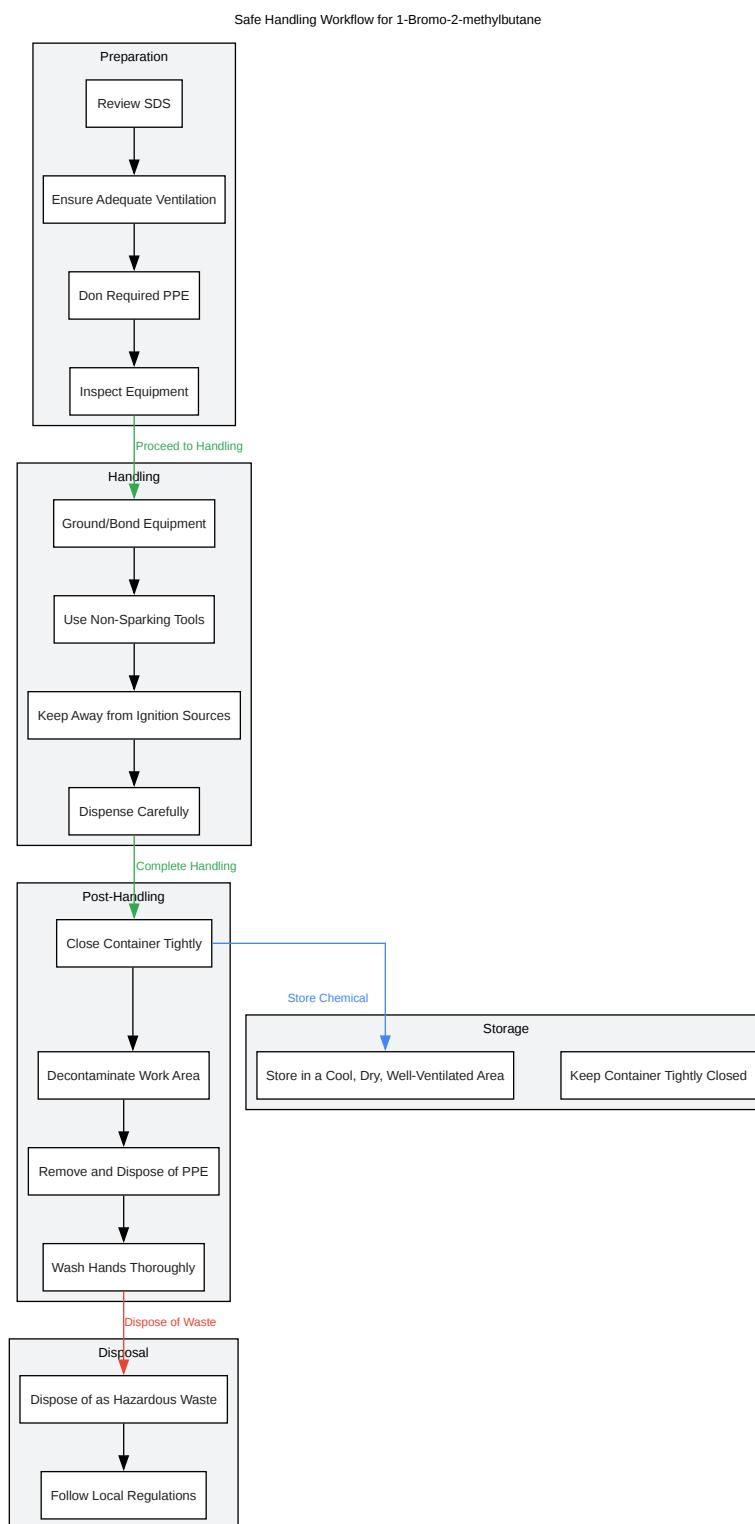
Personal Protective Equipment (PPE) Protocol

The following table outlines the mandatory personal protective equipment for handling **1-Bromo-2-methylbutane** to minimize exposure risk.

Body Part	Required PPE	Specifications and Standards
Eyes/Face	Safety Goggles or Face Shield	Tightly fitting safety goggles conforming to EN 166 (EU) or NIOSH (US). A face shield may be appropriate in some workplaces. [2] [3]
Skin/Hands	Chemical-Impermeable Gloves	Gloves must be inspected prior to use. [4]
Body	Protective Clothing	Wear fire/flame resistant and impervious clothing. [2] [4]
Respiratory	Full-Face Respirator	Required if exposure limits are exceeded or if irritation or other symptoms are experienced. [2] Use respirators and components tested and approved under appropriate government standards such as NIOSH (US) or CEN (EU). [5]

Experimental Workflow: Safe Handling of 1-Bromo-2-methylbutane

The procedural workflow below provides step-by-step guidance for the safe handling of **1-Bromo-2-methylbutane** from preparation to disposal.



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Caption: Logical flow for the safe handling of **1-Bromo-2-methylbutane**.

Emergency and Disposal Protocols

Immediate and decisive action is crucial in the event of an emergency. The following tables outline first aid measures and disposal procedures.

First Aid Measures

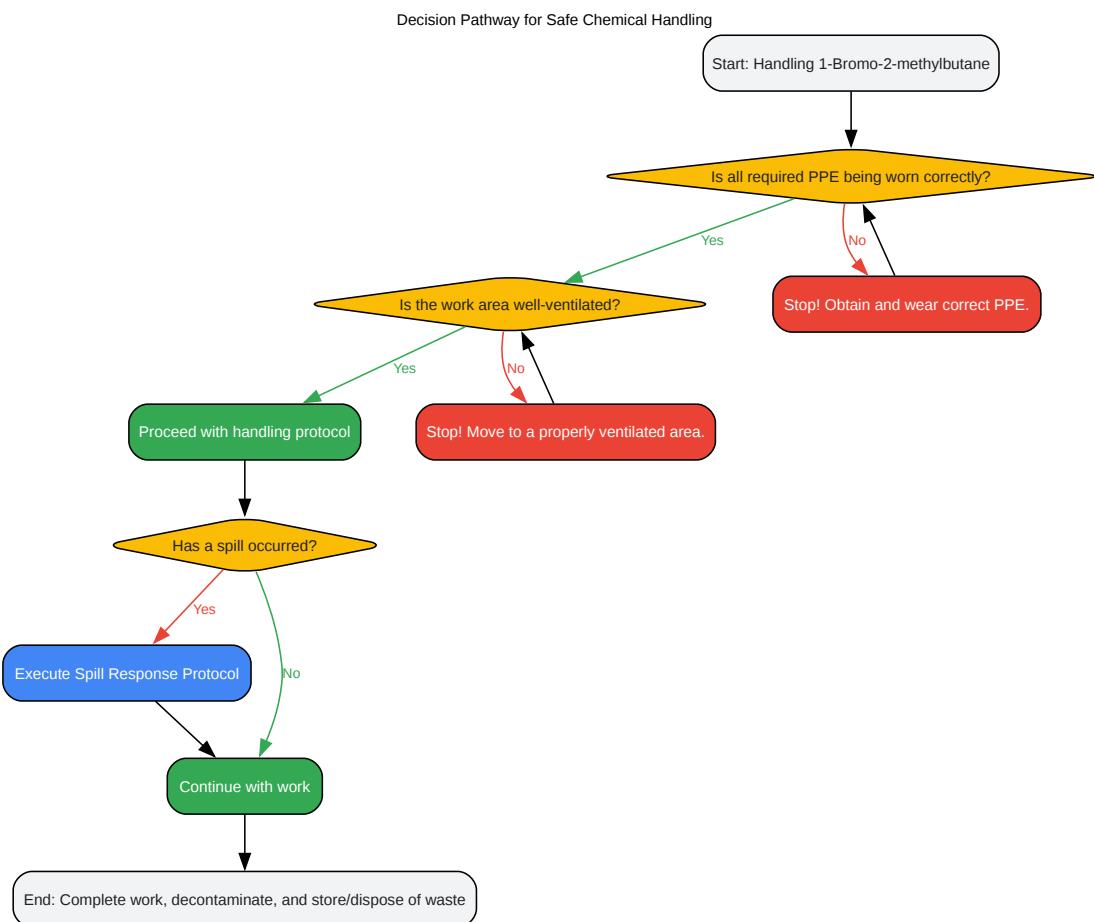
Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[2][6]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation occurs.[2][6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.[2][6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[6][7]

Spill and Disposal Plan

Procedure	Action
Spill Containment	Evacuate personnel to a safe area. Remove all sources of ignition. ^[2] Ventilate the area. Absorb the spill with inert material (e.g., sand, silica gel) and collect for disposal. ^[4] ^[8] Use non-sparking tools. ^[4]
Waste Disposal	Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations. ^[2] ^[9] Waste is classified as hazardous. ^[10]

Signaling Pathway for Safe Chemical Handling

The following diagram illustrates the decision-making process and logical flow for ensuring safety when working with **1-Bromo-2-methylbutane**.



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Caption: Decision-making pathway for handling **1-Bromo-2-methylbutane**.

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References

- 1. scbt.com [scbt.com]
- 2. echemi.com [echemi.com]
- 3. aksci.com [aksci.com]
- 4. jubilantingrevia.com [jubilantingrevia.com]
- 5. sigmaaldrich.com [sigmaaldrich.com]
- 6. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 7. chemos.de [chemos.de]
- 8. fishersci.com [fishersci.com]
- 9. fishersci.com [fishersci.com]
- 10. WERCS Studio - Application Error [assets.thermofisher.com]
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